

An In-depth Technical Guide to Freselestat Quarterhydrate: Synthesis and Chemical Properties

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Compound of Interest

Compound Name: *Freselestat quarterhydrate*

Cat. No.: *B15575336*

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Abstract

Freselestat, also known as ONO-6818, is a potent and selective, orally active inhibitor of human neutrophil elastase (HNE). This serine protease plays a critical role in the pathophysiology of various inflammatory diseases, including chronic obstructive pulmonary disease (COPD), acute respiratory distress syndrome (ARDS), and cystic fibrosis. By mitigating the destructive activity of HNE, Freselestat presents a promising therapeutic strategy. This technical guide provides a comprehensive overview of the synthesis of Freselestat, its chemical properties, mechanism of action, and relevant experimental insights.

Chemical Properties

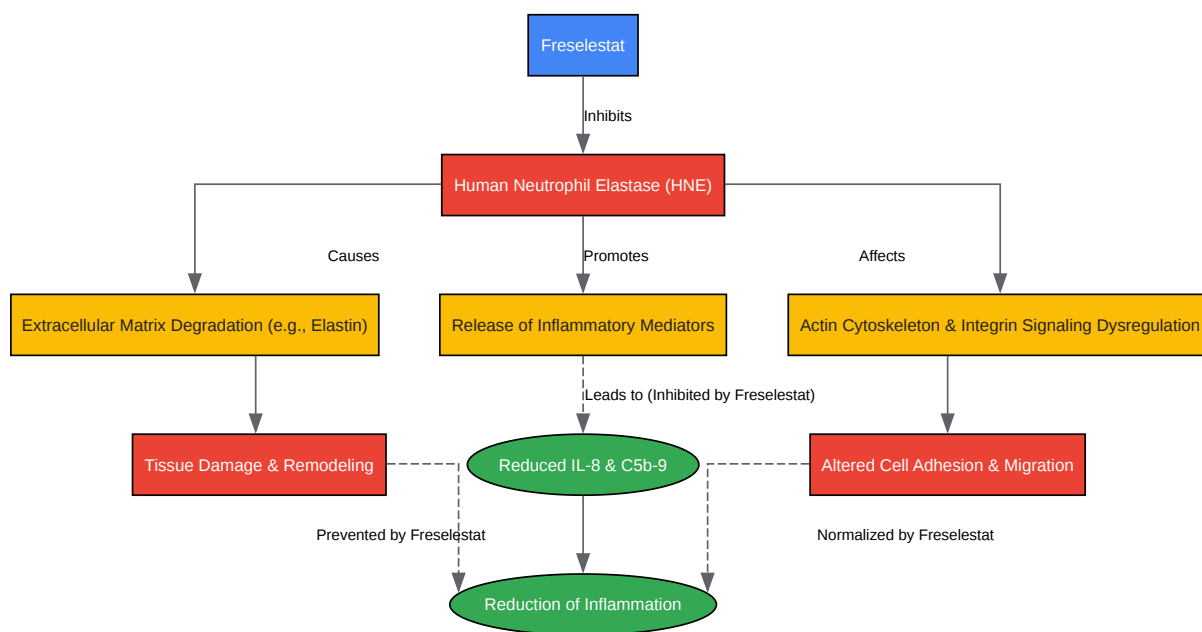
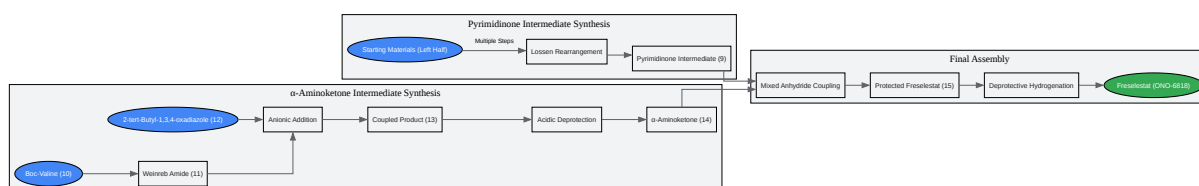
Freselestat is a non-peptidic small molecule. The quarterhydrate form indicates the presence of one molecule of water for every four molecules of Freselestat in the crystal lattice.

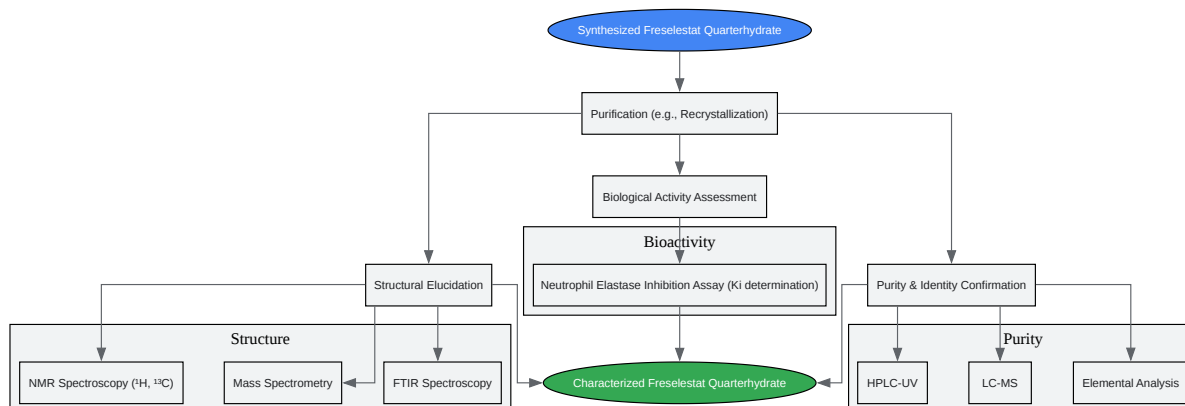
| Property | Value | Source |
|--------------------------|--|----------------|
| IUPAC Name | 2-(5-amino-6-oxo-2-phenylpyrimidin-1-yl)-N-[1-(5-tert-butyl-1,3,4-oxadiazol-2-yl)-3-methyl-1-oxobutan-2-yl]acetamide | PubChem |
| Synonyms | ONO-6818, ONO-PO-736 | MedChemExpress |
| Molecular Formula | C23H28N6O4 | PubChem |
| Molecular Weight | 452.51 g/mol | PubChem |
| CAS Number | 208848-19-5 | PubChem |
| Inhibition Constant (Ki) | 12.2 nM for neutrophil elastase (quarterhydrate) | MedChemExpress |

Synthesis of Freselestat

A practical and improved synthesis of Freselestat (ONO-6818) has been developed to avoid the use of potentially explosive reagents and to be suitable for large-scale production. The synthesis involves the preparation of two key intermediates: a pyrimidinone derivative and an α -aminoketone, which are then coupled and deprotected to yield the final product.^[1]

Synthesis Workflow





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References

- 1. researchgate.net [researchgate.net]
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